

UR-3216: A Comprehensive Guide to Proper Disposal

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: UR-3216

Cat. No.: B1683735

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This document provides essential safety and logistical information for the proper disposal of **UR-3216**, a novel, orally active platelet GPIIb/IIIa antagonist. As a prodrug, **UR-3216** is converted to its active form, UR-2922.[1][2][3] Adherence to these procedural guidelines is critical for ensuring laboratory safety and regulatory compliance.

Disclaimer: No specific Safety Data Sheet (SDS) for **UR-3216** was found. The following procedures are based on the known chemical class of **UR-3216** (nitro compound and piperidine derivative), the hazard classification of its active metabolite (UR-2922), and general principles of hazardous waste management.[3] Always consult your institution's Environmental Health and Safety (EHS) department for specific guidance and to ensure compliance with local, state, and federal regulations.

Hazard Assessment and Waste Classification

UR-3216 belongs to the chemical classes of nitro compounds and piperidines.[3] Its active form, UR-2922, is classified for transport under UN number 2922, which corresponds to "Corrosive Liquids, Toxic, N.O.S." [4][5][6][7][8] This indicates that the primary hazards associated with the active form of **UR-3216** are corrosivity and toxicity. Therefore, **UR-3216** waste should be managed as a hazardous chemical waste.

Compound	Chemical Class	Known Hazards	UN Number (Active Form)
UR-3216	Nitro compound, Piperidine derivative	Inferred: Corrosive, Toxic, potentially reactive	N/A
UR-2922 (Active form)	Piperidine derivative	Corrosive, Toxic	UN2922

Personal Protective Equipment (PPE)

Due to the corrosive and toxic nature of **UR-3216** and its active form, appropriate PPE must be worn at all times when handling the compound or its waste.

PPE Item	Specification
Gloves	Chemical-resistant gloves (e.g., nitrile)
Eye Protection	Safety glasses with side shields or chemical splash goggles
Lab Coat	Standard laboratory coat
Respiratory Protection	Use in a well-ventilated area or under a chemical fume hood.

Step-by-Step Disposal Protocol

1. Waste Segregation:

- Do not dispose of **UR-3216** down the drain.^[9] The sewer ban for hazardous waste pharmaceuticals is in effect in all states.^[9]
- Do not mix **UR-3216** waste with other waste streams unless compatibility has been confirmed. Nitro compounds can react violently with many materials, including organic solvents and reducing agents.^[10]
- Segregate **UR-3216** waste into a dedicated, properly labeled hazardous waste container.

2. Waste Container Selection and Labeling:

- Use a leak-proof, sealable container made of a material compatible with corrosive and toxic chemicals (e.g., high-density polyethylene - HDPE).
- The container must be clearly labeled with:
 - The words "Hazardous Waste"
 - The full chemical name: "**UR-3216**"
 - The primary hazards: "Corrosive, Toxic"
 - The date accumulation started.

3. Waste Accumulation:

- Store the waste container in a designated satellite accumulation area that is at or near the point of generation.
- Keep the container closed at all times, except when adding waste.
- Ensure the container is stored in secondary containment to prevent spills.

4. Disposal Request:

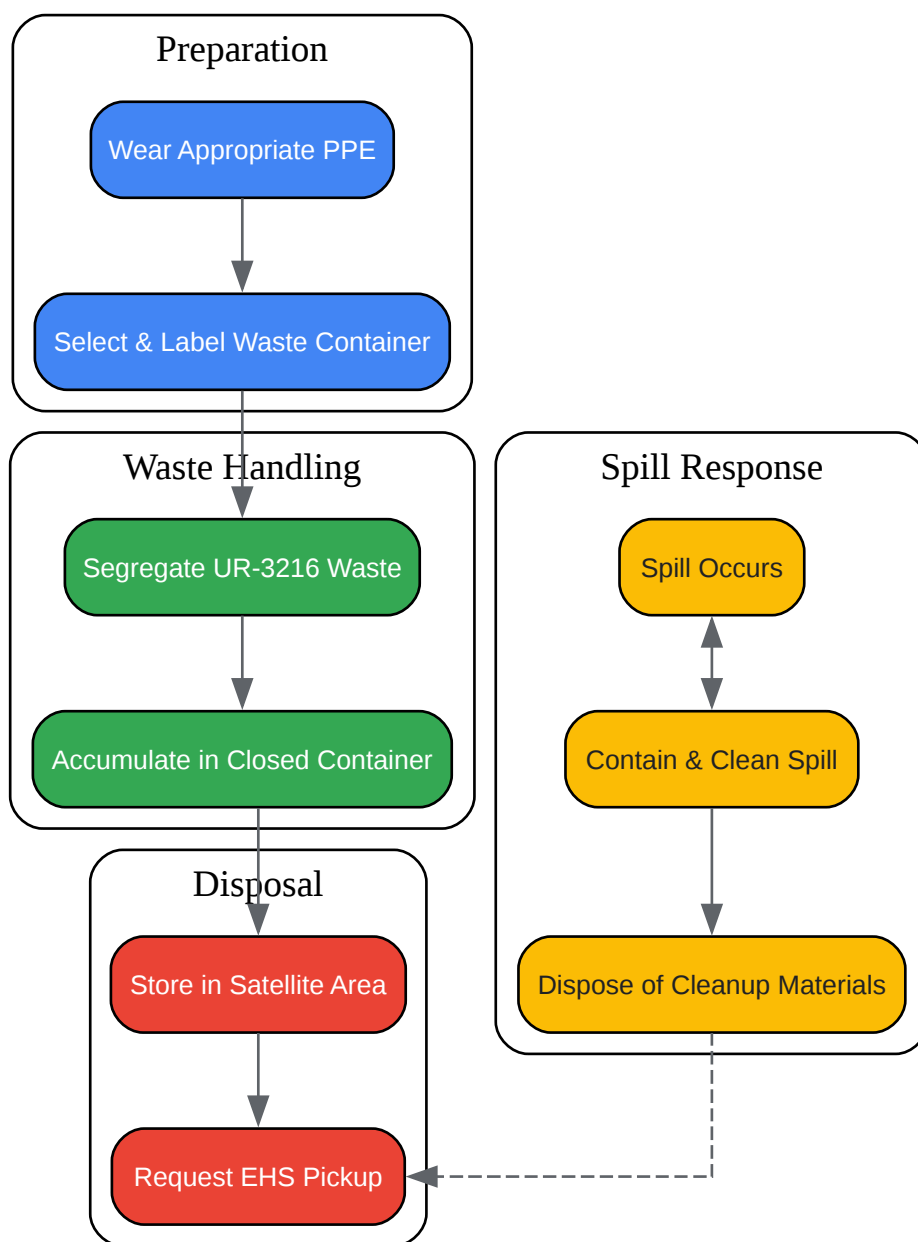
- Once the container is full or you are ready for disposal, contact your institution's EHS department to arrange for a hazardous waste pickup.
- Follow your institution's specific procedures for requesting a waste pickup.

5. Spill and Decontamination Procedures:

- In case of a spill, evacuate the area and alert your supervisor and EHS department.
- If you are trained and it is safe to do so, contain the spill using an appropriate absorbent material (e.g., vermiculite, sand).

- Place the contaminated absorbent material into a sealed, labeled hazardous waste container.
- Decontaminate the spill area with a suitable cleaning agent, followed by a thorough rinse with water. All materials used for cleanup should be disposed of as hazardous waste.

Experimental Workflow for Disposal



[Click to download full resolution via product page](#)

Caption: Workflow for the proper disposal of **UR-3216** waste.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. UR-3216: a manageable oral GPIIb/IIIa antagonist - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- 3. UR-3216: a new generation oral platelet GPIIb/IIIa antagonist - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. fishersci.com [fishersci.com]
- 5. gclabels.net [gclabels.net]
- 6. fishersci.com [fishersci.com]
- 7. UN/NA 2922 | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- 8. phmsa.dot.gov [phmsa.dot.gov]
- 9. epa.gov [epa.gov]
- 10. ehs.yale.edu [ehs.yale.edu]
- To cite this document: BenchChem. [UR-3216: A Comprehensive Guide to Proper Disposal]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1683735#ur-3216-proper-disposal-procedures]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com